

# A Comparative Analysis of Diabetic Foot Ulcer Risk Classification Systems

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For researchers, scientists, and drug development professionals, the accurate identification of individuals at high risk of developing diabetic foot ulcers (DFUs) is critical for targeted interventions and the development of new preventative therapies. This guide provides a detailed comparison of the NICE **IND81** risk classification system and other validated alternatives, supported by experimental data and detailed methodologies.

The National Institute for Health and Care Excellence (NICE) **IND81** indicator utilizes a risk classification system for diabetic foot problems based on the recommendations in NICE guideline NG19. This system, rooted in the Scottish Intercollegiate Guidelines Network (SIGN) classification, is widely implemented in the UK for routine diabetic foot screening. However, several other validated risk prediction models offer alternative approaches to risk stratification. This guide compares the NICE/SIGN system with three prominent, externally validated models: the Boyko risk score, the Martins-Mendes risk score, and the PODUS 2020 clinical prediction rule.

## Comparison of Risk Classification Systems

The table below summarizes the key components of the NICE/SIGN system and the three comparator models.

Feature	NICE IND81 / SIGN	Boyko et al.	Martins-Mendes et al.	PODUS 2020
Risk Factors	Neuropathy (10g monofilament), Peripheral Arterial Disease (absent pulses), Deformity, Previous Ulcer/Amputation , Renal Disease (NICE addition)	History of ulcer, Monofilament insensitivity, Peak plantar foot pressure, Nail pathology, Monofilament insensitivity at any of 4 sites, Absent dorsalis pedis pulse, Absent posterior tibial pulse	Original: Physical impairment, Neuropathy, Vascular insufficiency, History of ulcer/amputation. Simplified: Number of complications, History of ulcer	Neuropathy (10g monofilament insensitivity), Absent pedal pulse, History of ulcer/amputation
Risk Levels	Low, Moderate, High, Active Foot Problem	Continuous risk score	High vs. Low risk	5 risk strata (Scores 0-4)
Prediction Horizon	Not explicitly defined (annual screening)	1 and 5 years	3 years	2 years
Validation	Underpinning evidence for NG19, SIGN tool validated	Externally validated	Externally validated	Externally validated

## Performance of Risk Prediction Models

The predictive performance of these models has been assessed in various studies, with the Area Under the Receiver Operating Characteristic Curve (AUC) or C-statistic being a common metric for discrimination (the ability to distinguish between those who will and will not develop a DFU).

Model	Development Cohort AUC/C-statistic (95% CI)	External Validation AUC/C- statistic (95% CI)
Boyko et al.	0.76 (for 1-year prediction)	0.83 (0.78 - 0.88)[1]
Martins-Mendes et al. (Simplified)	0.79 (0.76 - 0.83) for DFU; 0.81 (0.74 - 0.87) for amputation	0.77 (0.72 - 0.82) for DFU; 0.78 (0.71 - 0.84) for amputation[2]
PODUS 2020	Not reported in the primary publication	0.83 (0.79 - 0.87)[2]

## Experimental Protocols

### PODUS 2020 Clinical Prediction Rule Development and Validation

The PODUS 2020 model was developed and validated using individual participant data from five international cohort studies.[3]

- Study Design: A clinical prediction rule was developed using data from four cohort studies and externally validated in a fifth.
- Participants: Adults ( $\geq 18$  years) with diabetes who were ulcer-free at recruitment, from primary and secondary care foot clinics in Europe and the USA. The development dataset included 8,255 participants, and the validation dataset had 3,324 participants.[3]
- Predictor Variables: The model was built using three key clinical indicators:
  - Insensitivity to a 10g monofilament.
  - Absence of any pedal pulse.
  - A history of previous diabetic foot ulceration or lower extremity amputation.[3]
- Outcome: The primary outcome was the development of a new diabetic foot ulcer within a 2-year follow-up period.[3]

- **Statistical Analysis:** A logistic regression model was used to develop the clinical prediction rule. The performance of the model in the external validation cohort was assessed using the C-statistic for discrimination and calibration plots to compare predicted versus observed risks.[4]

## Boyko et al. Risk Score Validation (as described by Martins-Mendes et al., 2010)

This study externally validated the risk stratification model developed by Boyko et al.[1]

- **Study Design:** A retrospective cohort study.
- **Participants:** 360 patients with diabetes attending a diabetic foot clinic at a tertiary hospital in Portugal. 98% had type 2 diabetes, with a median age of 65 years.[1]
- **Data Collection:** Baseline assessment included the seven clinical variables from the original Boyko model.
- **Outcome:** The development of a new foot ulcer during a median follow-up of 25 months.[1]
- **Statistical Analysis:** The model's performance was evaluated by calculating the area under the receiver operating characteristic curve (AUC).[1]

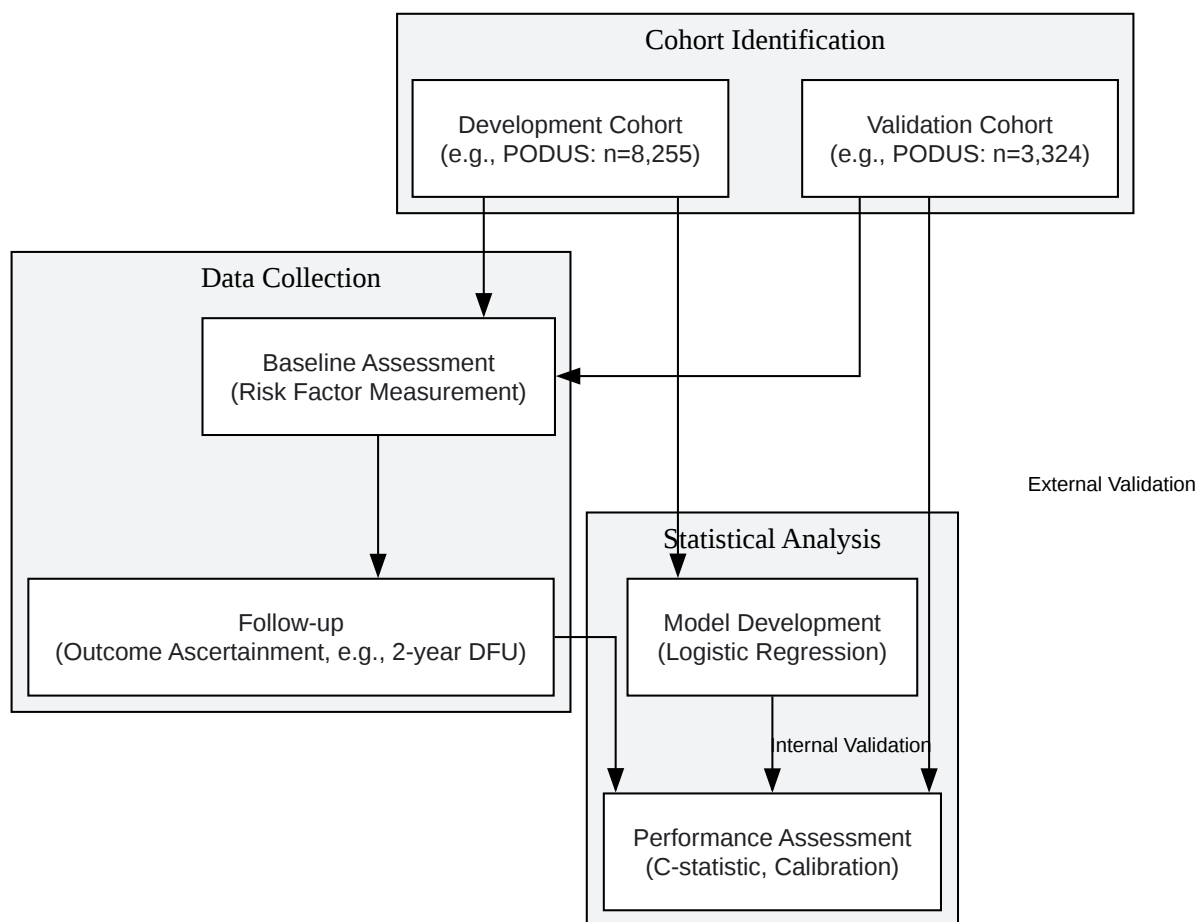
## Martins-Mendes et al. Risk Score External Validation (as described in a 2023 review of reviews)

The Martins-Mendes models (both original and simplified) have been externally validated in a large primary care cohort.[2]

- **Study Design:** External validation within a systematic review.
- **Participants:** 7,624 patients with type 2 diabetes from primary care clinics in the Netherlands. [2]
- **Outcome:** Development of a DFU or amputation over a 5-year period.[2]

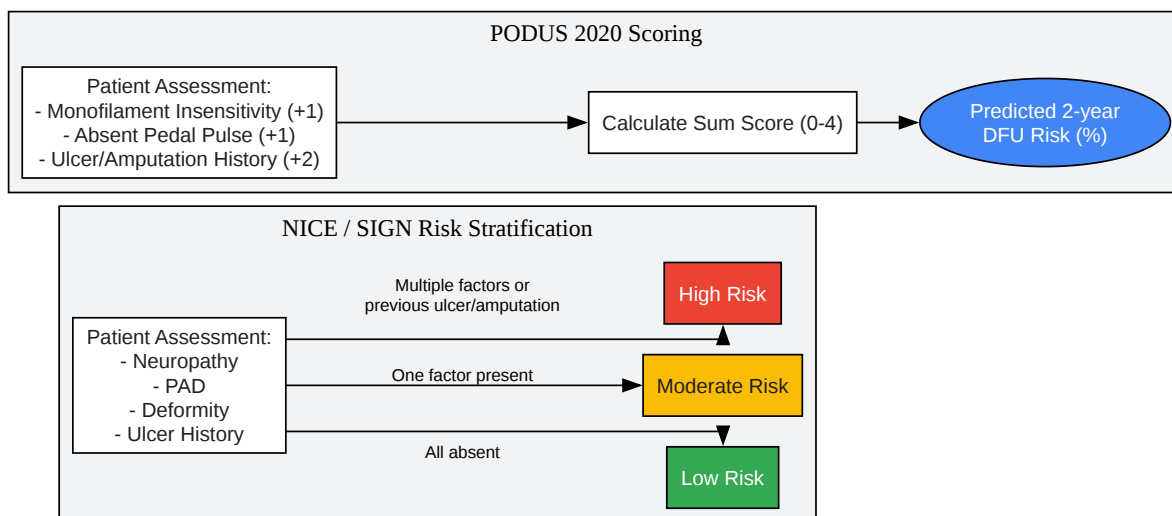
- Statistical Analysis: Performance was assessed by the C-statistic for discrimination and calibration plots. The models showed good discrimination but observed risks exceeded predicted risks in the higher-risk quintiles.[2]

## Visualizing Experimental and Logical Workflows



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Caption: General workflow for the development and validation of a clinical prediction rule for diabetic foot ulceration.



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Caption: Logical flow of patient risk classification for the NICE/SIGN and PODUS 2020 systems.

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